

# Phenylmagnesium Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Phenylmagnesium chloride

Cat. No.: B086635

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CAS Number: 100-59-4

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **Phenylmagnesium chloride**, a crucial Grignard reagent in organic synthesis. It covers its chemical and physical properties, synthesis protocols, key reactions, and essential safety and handling information.

## Chemical and Physical Properties

**Phenylmagnesium chloride** ( $\text{C}_6\text{H}_5\text{ClMg}$ ) is an organomagnesium compound widely utilized to introduce a phenyl group into various molecules.<sup>[1][2]</sup> It is most commonly available as a solution, typically in tetrahydrofuran (THF), and appears as a yellow-brown to dark brown liquid.<sup>[3][4]</sup> While it can be isolated as a white to light yellow solid, it is highly reactive and sensitive to air and moisture.<sup>[2]</sup>

## General Properties

Property	Value	Reference
CAS Number	100-59-4	[2][5]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClMg	[2][5]
Molecular Weight	136.86 g/mol	[5][6]
Appearance	Yellow-brown to dark brown solution; White to light yellow solid	[2][3][4]
Solubility	Soluble in ether and other non-polar solvents	[2]

## Technical Data

Parameter	Value	Reference
Melting Point	89-90 °C	[7]
Boiling Point	230 °C @ 8 mmHg	[7]
Flash Point	-17 °C (solution in THF)	[3][8]
Density	~1.02 g/mL at 20 °C (2.0 M solution in THF)	[9]
Stability	Stable under recommended storage conditions; Reacts violently with water; Air and moisture sensitive	[10][11]

## Synthesis of Phenylmagnesium Chloride

The preparation of **Phenylmagnesium chloride** is a critical process for its use in further chemical reactions. While several methods exist, the most common involve the reaction of chlorobenzene with magnesium metal in a suitable ether solvent, such as tetrahydrofuran (THF).[1] Diethyl ether is generally not a suitable solvent as the reaction proceeds too slowly.[1]

## Experimental Protocol: Synthesis in Tetrahydrofuran

This protocol details the laboratory-scale synthesis of **Phenylmagnesium chloride** in THF, achieving a high yield.

Materials:

- Magnesium turnings (0.924 mol, 22.18 g)
- Chlorobenzene (0.84 mol, 94.44 g)
- Anhydrous Tetrahydrofuran (THF) (total 377.76 g)
- 1 L reaction flask equipped with a dropping funnel, condenser, and stirrer
- Nitrogen atmosphere

Procedure:

- To the 1 L reaction flask, add 283.32 g of anhydrous THF and 22.18 g (0.924 mol) of magnesium turnings under a nitrogen atmosphere.[\[12\]](#)
- In the dropping funnel, prepare a solution of 94.44 g (0.84 mol) of chlorobenzene in 94.44 g of anhydrous THF.[\[12\]](#)
- Add a small amount of the chlorobenzene solution from the dropping funnel to the reaction flask and begin stirring.
- Once the reaction initiates, the temperature of the system will rise. Maintain the reaction temperature between 45 and 50 °C.[\[12\]](#)
- Slowly add the remaining chlorobenzene solution from the dropping funnel, ensuring the temperature is maintained within the specified range.
- After the addition is complete, continue to stir the reaction mixture for 5 hours at 45-50 °C.[\[12\]](#)
- Cool the reaction flask to 20-25 °C. The resulting **Phenylmagnesium chloride** solution can be stored under a nitrogen atmosphere for future use.[\[12\]](#)

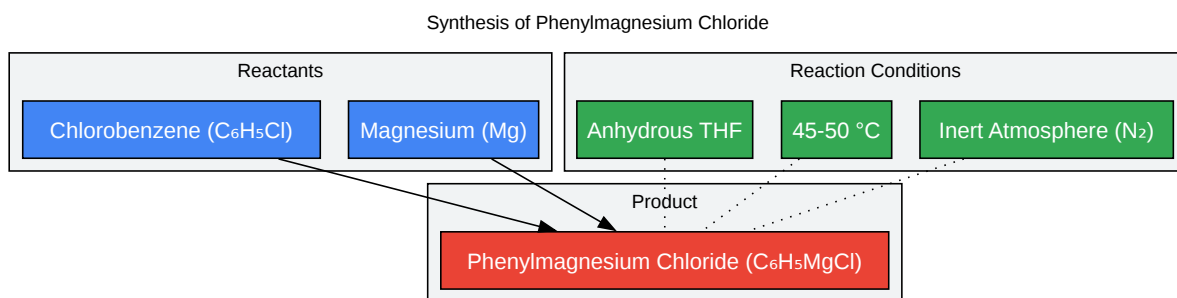
- The typical yield for this procedure is approximately 95%.<sup>[12]</sup>

## Industrial Synthesis Considerations

For industrial-scale production, various methods have been developed to improve efficiency and safety. These include:

- Reacting magnesium with excess chlorobenzene at high temperatures (160-170 °C) in a high-pressure reactor, though this has limited industrial applicability.<sup>[1]</sup>
- Continuous processes where reactants are fed into reactors at a controlled rate to manage the exothermic reaction.<sup>[1]</sup>
- The use of catalysts, such as inorganic nitrates or organo-nitro compounds, to facilitate the reaction at reflux temperatures of about 130-135 °C.<sup>[13]</sup>

Diagram: Synthesis of **Phenylmagnesium Chloride**



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Caption: Reaction scheme for the synthesis of **Phenylmagnesium chloride**.

## Key Reactions and Applications

**Phenylmagnesium chloride** is a versatile Grignard reagent primarily used for forming carbon-carbon bonds through its nucleophilic properties.<sup>[2]</sup>

## Nucleophilic Addition to Carbonyls

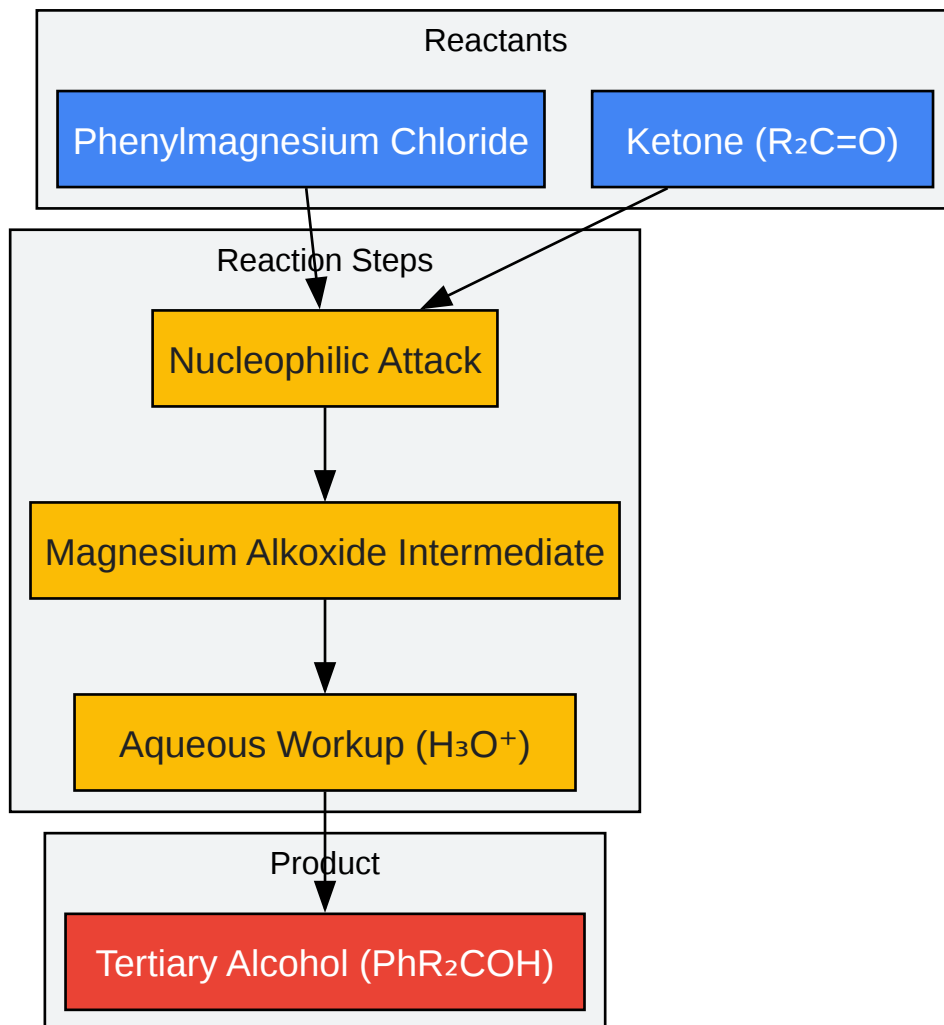
One of the most common applications is the reaction with carbonyl compounds (aldehydes, ketones, and esters) to produce alcohols. The phenyl group acts as a nucleophile, attacking the electrophilic carbonyl carbon.

General Reaction with a Ketone:

- **Nucleophilic Attack:** The phenyl anion from **Phenylmagnesium chloride** attacks the carbonyl carbon of the ketone.
- **Intermediate Formation:** A magnesium alkoxide intermediate is formed.
- **Protonation:** Subsequent workup with a weak acid (e.g., aqueous ammonium chloride) protonates the alkoxide to yield a tertiary alcohol.

Diagram: Grignard Reaction with a Ketone

## General Grignard Reaction with a Ketone



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Caption: Workflow of a Grignard reaction with a ketone.

## Cross-Coupling Reactions

**Phenylmagnesium chloride** is employed in various cross-coupling reactions to form carbon-carbon bonds between two different organic fragments, often catalyzed by transition metals like nickel or palladium.<sup>[6][9]</sup>



## Other Applications

- Synthesis of other organometallic compounds: It serves as a precursor for the preparation of other organometallic reagents.
- Electrolyte solutions: In combination with aluminum chloride, it can be used as an electrolyte solution in rechargeable magnesium batteries.[\[6\]](#)[\[11\]](#)

## Safety and Handling

**Phenylmagnesium chloride** is a hazardous chemical that requires strict safety protocols. It is highly flammable and reacts violently with water.[\[4\]](#)[\[11\]](#)

### Hazard Summary

Hazard	Description	GHS Pictogram
Flammability	Highly flammable liquid and vapor. <a href="#">[4]</a> <a href="#">[14]</a>	
Reactivity	Reacts violently with water, releasing flammable gas. <a href="#">[4]</a> <a href="#">[11]</a>	 , corrosive
Health Hazards	Causes severe skin burns and eye damage. <a href="#">[4]</a> <a href="#">[14]</a> May cause respiratory irritation. Suspected of causing cancer.	corrosive, health hazard

## Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a fume hood.[\[3\]](#)[\[4\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[4\]](#)
- Ground and bond containers during transfer to prevent static discharge.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and flame-retardant clothing.[\[4\]](#)[\[14\]](#)

- Avoid contact with skin, eyes, and clothing.[3]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[3][4]
- Keep away from heat, sparks, open flames, and other sources of ignition.[3][4]
- Store in a water-free area.[3]
- Light sensitive; test for peroxide formation periodically.

## First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[3][15]
- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[15]
- Ingestion: Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[15]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[15]

## Fire Fighting and Spill Management

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. NEVER USE WATER.[4]
- Spill Cleanup: Clean up spills immediately, observing precautions in the Protective Equipment section. Remove all sources of ignition. Use a spark-proof tool. Provide ventilation.[3]



This technical guide provides a foundation for the safe and effective use of **Phenylmagnesium chloride** in a research and development setting. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed safety information.

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